

Application Notes and Protocols for Dimethyl-F-OICR-9429-COOH

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Compound of Interest

Compound Name: *Dimethyl-F-OICR-9429-COOH*

Cat. No.: *B10854667*

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Introduction

Dimethyl-F-OICR-9429-COOH is a chemical ligand for the WD40 repeat domain protein 5 (WDR5).^{[1][2]} It serves as a crucial intermediate in the synthesis of Proteolysis Targeting Chimeras (PROTACs), which are novel therapeutic agents designed to selectively degrade target proteins within cells.^[1] Given its role in the development of targeted protein degraders, understanding the proper handling and dissolution of **Dimethyl-F-OICR-9429-COOH** is paramount for successful experimental outcomes. This document provides detailed protocols for the dissolution of **Dimethyl-F-OICR-9429-COOH** for various research applications.

The parent compound, OICR-9429, is a well-characterized small-molecule inhibitor that potently antagonizes the interaction between WDR5 and Mixed Lineage Leukemia (MLL) proteins.^{[3][4][5]} This inhibition has been shown to have therapeutic potential in various cancers, including acute myeloid leukemia (AML).^{[3][6]}

Chemical Information

Property	Value
Full Chemical Name	4-fluoro-3-[3-[[6-oxo-4-(trifluoromethyl)-1H-pyridine-3-carbonyl]amino]-4-[(3S,5R)-3,4,5-trimethylpiperazin-1-yl]phenyl]benzoic acid[7]
Molecular Formula	C27H26F4N4O4[1][2]
Molecular Weight	546.51 g/mol [1]
Appearance	Light brown to brown solid[1]
Primary Target	WD40 repeat domain protein 5 (WDR5)[1][2]

Solubility Data

The solubility of **Dimethyl-F-OICR-9429-COOH** is critical for the preparation of stock solutions for in vitro and in vivo experiments. Based on available data, the compound exhibits high solubility in Dimethyl Sulfoxide (DMSO).

Solvent	Concentration	Remarks
DMSO	200 mg/mL (365.96 mM)	Requires sonication for complete dissolution. It is highly recommended to use freshly opened, anhydrous DMSO as the compound is hygroscopic.[1]

Experimental Protocols

Preparation of a High-Concentration Stock Solution in DMSO

This protocol describes the preparation of a 200 mg/mL stock solution of **Dimethyl-F-OICR-9429-COOH** in DMSO.

Materials:

- **Dimethyl-F-OICR-9429-COOH** powder
- Anhydrous Dimethyl Sulfoxide (DMSO), freshly opened
- Sterile, conical-bottom microcentrifuge tubes or vials
- Calibrated micropipettes
- Vortex mixer
- Ultrasonic water bath

Procedure:

- **Weighing the Compound:** Carefully weigh the desired amount of **Dimethyl-F-OICR-9429-COOH** powder in a sterile microcentrifuge tube. For example, to prepare 1 mL of a 200 mg/mL solution, weigh 200 mg of the compound.
- **Adding Solvent:** Add the appropriate volume of anhydrous DMSO to the tube. For a 200 mg/mL solution, add 1 mL of DMSO.
- **Initial Mixing:** Tightly cap the tube and vortex thoroughly for 1-2 minutes to initially suspend the compound.
- **Sonication:** Place the tube in an ultrasonic water bath and sonicate until the solution is clear and all solid material has dissolved. This may take several minutes. Visually inspect the solution against a light source to ensure complete dissolution.
- **Storage:** Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C or -80°C for long-term storage. When stored at -20°C, the solution should be used within one month. For storage at -80°C, the solution is stable for up to six months. Protect from light.^[1]

Preparation of Working Solutions for Cell-Based Assays

This protocol outlines the dilution of the high-concentration DMSO stock solution to prepare working solutions for treating cells in culture.

Materials:

- High-concentration stock solution of **Dimethyl-F-OICR-9429-COOH** in DMSO
- Appropriate cell culture medium (e.g., DMEM, RPMI-1640)
- Sterile microcentrifuge tubes or plates
- Calibrated micropipettes

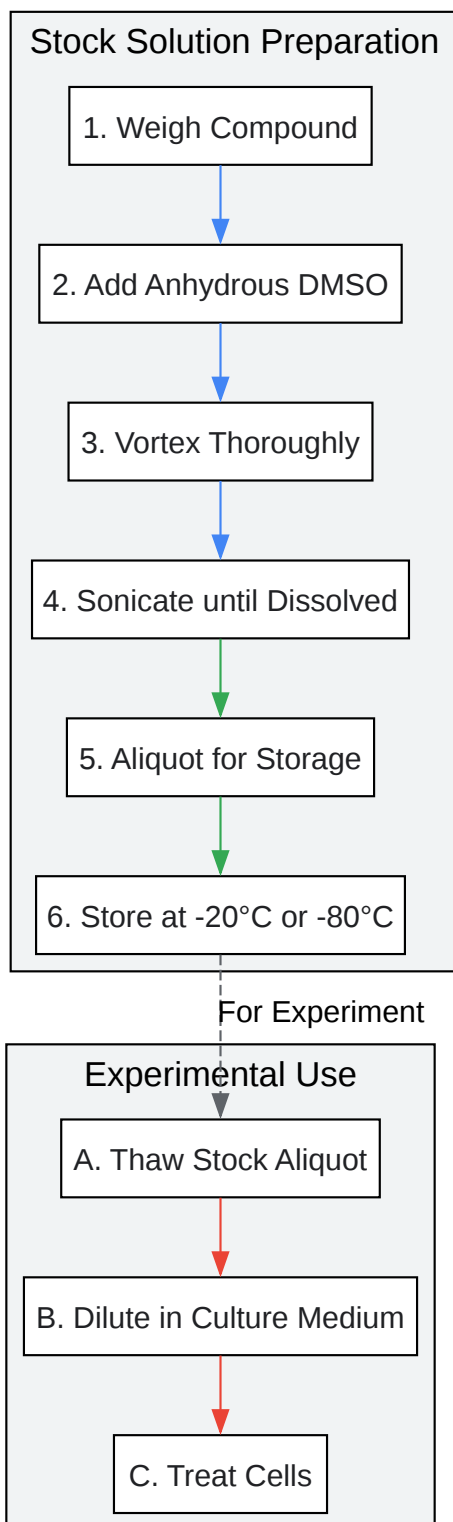
Procedure:

- **Thawing the Stock Solution:** Thaw a single-use aliquot of the high-concentration DMSO stock solution at room temperature.
- **Serial Dilution (if necessary):** For lower final concentrations, it may be necessary to perform an intermediate dilution of the stock solution in DMSO or cell culture medium.
- **Final Dilution:** Directly add the required volume of the DMSO stock solution to the pre-warmed cell culture medium to achieve the desired final concentration. For example, to prepare 1 mL of a 10 μ M working solution from a 200 mg/mL (365.96 mM) stock, add 0.027 μ L of the stock solution to 1 mL of medium. It is recommended to add the DMSO stock to a larger volume of medium and mix well to ensure homogeneity.
- **DMSO Concentration Control:** Ensure that the final concentration of DMSO in the cell culture medium is consistent across all experimental conditions, including the vehicle control (medium with the same percentage of DMSO without the compound). Typically, the final DMSO concentration should be kept below 0.5% (v/v) to minimize solvent-induced cytotoxicity.
- **Immediate Use:** Use the freshly prepared working solution immediately for treating cells.

Visualization of Experimental Workflow

The following diagram illustrates the key steps for preparing a stock solution of **Dimethyl-F-OICR-9429-COOH**.

Workflow for Preparing Dimethyl-F-OICR-9429-COOH Stock Solution



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Caption: Workflow for dissolving and preparing **Dimethyl-F-OICR-9429-COOH** solutions.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Dimethyl-F-OICR-9429-COOH - Immunomart [immunomart.com]
- 3. Pharmacological targeting of the Wdr5-MLL interaction in C/EBP α N-terminal leukemia - PMC [pmc.ncbi.nlm.nih.gov]
- 4. selleckchem.com [selleckchem.com]
- 5. OICR-9429 | Structural Genomics Consortium [thesgc.org]
- 6. A selective WDR5 degrader inhibits acute myeloid leukemia in patient-derived mouse models - PMC [pmc.ncbi.nlm.nih.gov]
- 7. Dimethyl-F-OICR-9429-COOH | Ligands for Target Protein for PROTAC | 2407458-49-3 | Invivochem [invivochem.com]
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